

Introduction: Harnessing Strained-Ring and Bulky-Group Architectures in Advanced Polymers

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Compound of Interest

Compound Name:	<i>N</i> -[2-(<i>Tert</i> - <i>butoxy</i>)ethyl]cyclopropanamine
CAS No.:	1250523-04-6
Cat. No.:	B2815687

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In the pursuit of novel polymeric materials with tailored properties, the strategic selection of monomers is paramount. Monomers that introduce unique structural motifs, such as strained rings or bulky side groups, can significantly influence the final polymer's characteristics, including its thermal stability, mechanical strength, and solution behavior. "**N**-[2-(**Tert**-**butoxy**)ethyl]cyclopropanamine" is a fascinating, yet underexplored, building block in this context. Its structure combines a highly strained cyclopropane ring with a sterically demanding *tert*-butoxyethyl group.

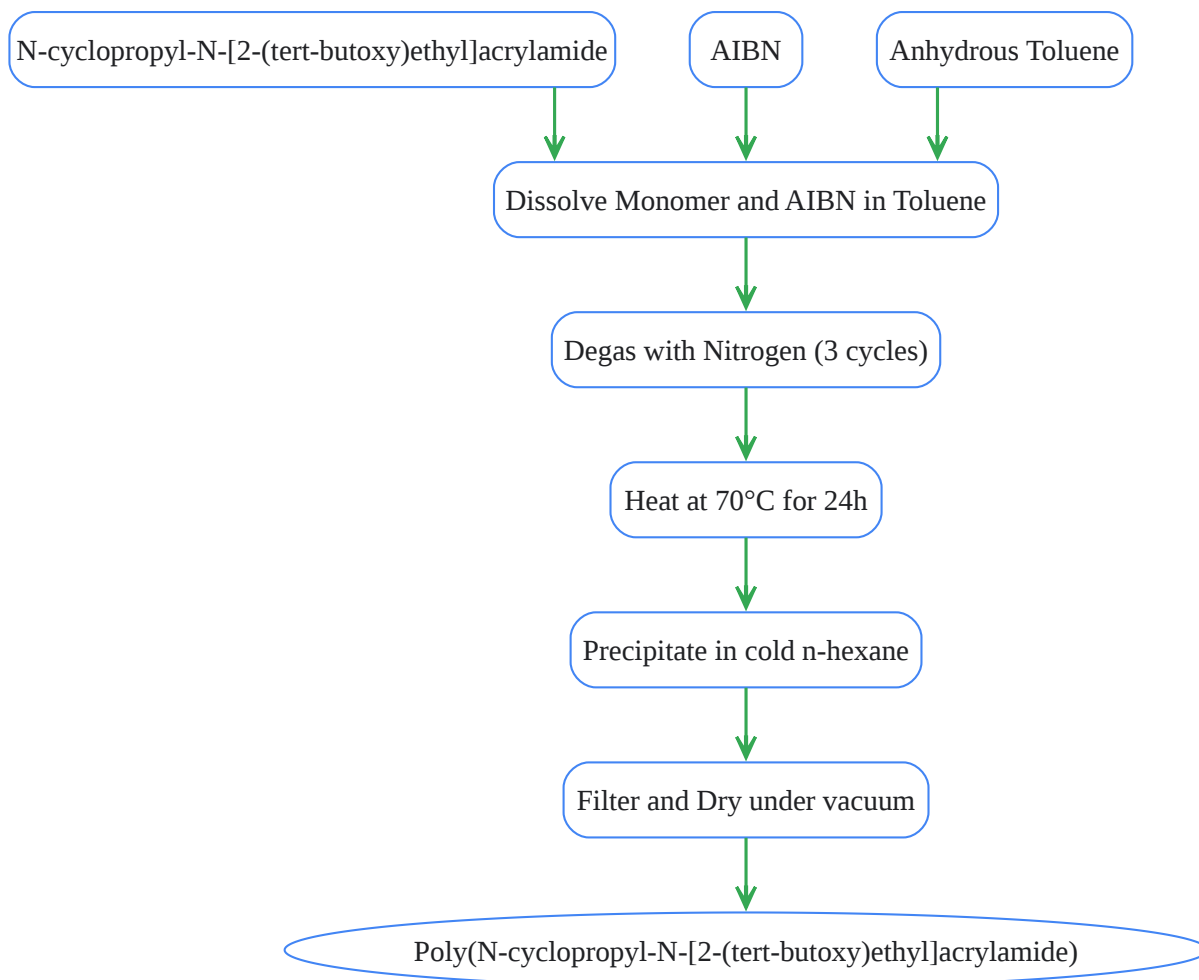
The cyclopropane moiety, with its compressed bond angles of approximately 60°, introduces significant ring-strain energy.[1] When incorporated into a polymer backbone or as a pendant group, this strained ring can lead to materials with exceptional mechanical and thermal properties.[1][2] Furthermore, the bulky *tert*-butyl group is known to increase the glass transition temperature (T_g) and thermal stability of polymers due to the restriction of segmental motion.[3][4]

This guide presents a comprehensive overview of a potential application for **N-[2-(Tert-butoxy)ethyl]cyclopropanamine** in polymer chemistry. We will detail the synthesis of a novel acrylamide monomer derived from this amine, its subsequent polymerization, and the characterization of the resulting polymer. Additionally, we will explore post-polymerization modification to further enhance the functionality of the material. This document is intended for researchers and scientists in polymer science and drug development seeking to create new functional polymers with unique properties.

Part 1: Synthesis of a Polymerizable Monomer: N-cyclopropyl-N-[2-(tert-butoxy)ethyl]acrylamide

To utilize **N-[2-(Tert-butoxy)ethyl]cyclopropanamine** in conventional free-radical polymerization, it must first be converted into a polymerizable monomer. The most direct approach is the acylation of the secondary amine with acryloyl chloride to form an N,N-disubstituted acrylamide. This reaction is a classic example of nucleophilic acyl substitution.^[5]

Reaction Scheme



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Sources

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